

# An In-depth Technical Guide to 11,20-didecyltriacontane

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## Compound of Interest

Compound Name: *Triacontane, 11,20-didecyl-*

Cat. No.: *B15372641*

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This technical guide provides a detailed overview of the core molecular properties of 11,20-didecyltriacontane, a saturated acyclic hydrocarbon. The information is tailored for researchers, scientists, and professionals in drug development who require precise data for chemical analysis and modeling.

## Core Molecular Data

The fundamental molecular characteristics of 11,20-didecyltriacontane are its molecular formula and molecular weight. These values are essential for stoichiometric calculations, analytical chemistry techniques, and material characterization.

## Molecular Formula and Weight

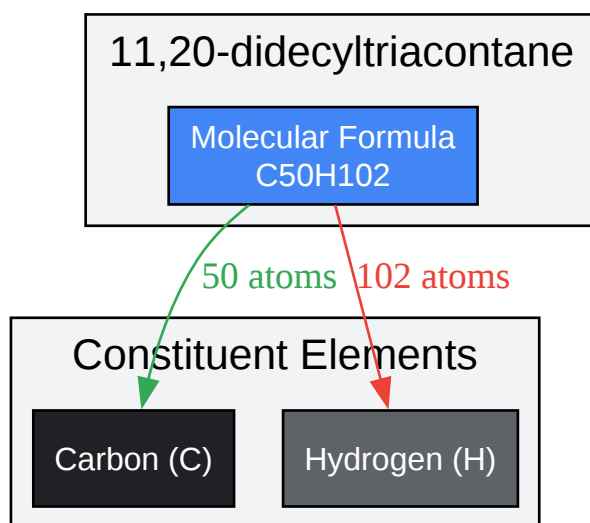
The molecular formula of 11,20-didecyltriacontane is C<sub>50</sub>H<sub>102</sub>.<sup>[1][2]</sup> Its molecular weight has been determined to be approximately 703.3 g/mol.<sup>[1][2]</sup> A summary of these key identifiers is presented in the table below.

Property	Value	Source
Molecular Formula	C <sub>50</sub> H <sub>102</sub>	PubChem <sup>[1]</sup> , NIST <sup>[2]</sup>
Molecular Weight	703.3 g/mol	PubChem <sup>[1]</sup>
IUPAC Name	11,20-didecyltriacontane	PubChem <sup>[1]</sup>
CAS Registry Number	55256-09-2	NIST <sup>[2]</sup>

## Chemical Structure and Composition

11,20-didecyltriacontane is a long-chain alkane with a thirty-carbon backbone (triacontane). It is substituted with two decyl (ten-carbon) groups at the 11th and 20th carbon positions. The structural arrangement of its constituent elements is visualized in the diagram below.

### Chemical Composition of 11,20-didecyltriacontane



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Elemental composition of 11,20-didecyltriacontane.

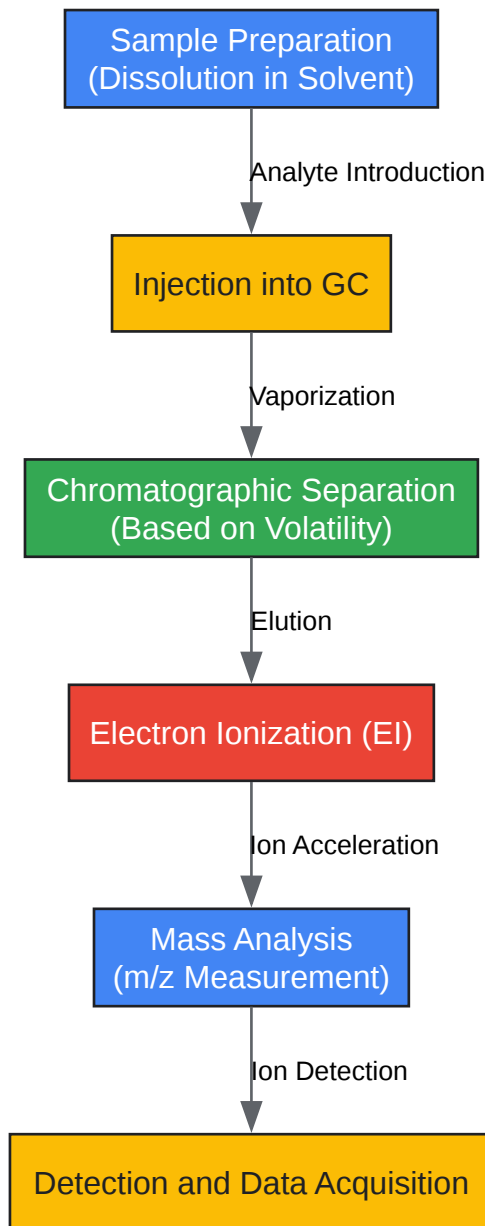
## Experimental Data

While detailed experimental protocols for complex biological assays involving 11,20-didecyltriacontane are not readily available due to its nature as a simple hydrocarbon, its physical and chemical properties are typically characterized using standard analytical techniques.

## Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a common analytical method used to identify and quantify 11,20-didecyltriacontane. The general workflow for such an analysis is outlined below.

## GC-MS Analysis Workflow



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A generalized workflow for GC-MS analysis.

Methodology:

- **Sample Preparation:** A known quantity of the 11,20-didecyltriacontane sample is dissolved in a volatile organic solvent, such as hexane or dichloromethane.

- **Injection:** A small volume of the prepared sample is injected into the gas chromatograph. The high temperature of the injection port volatilizes the sample.
- **Separation:** The vaporized sample is carried by an inert gas (e.g., helium or nitrogen) through a long, thin capillary column. The separation of components is based on their boiling points and interactions with the stationary phase of the column.
- **Ionization:** As the separated components elute from the column, they enter the mass spectrometer's ion source. In the ion source, they are bombarded with electrons, causing them to ionize and fragment.
- **Mass Analysis:** The resulting ions are accelerated and separated based on their mass-to-charge ratio ( $m/z$ ) by a mass analyzer (e.g., a quadrupole).
- **Detection:** A detector records the abundance of each ion at each  $m/z$  value, generating a mass spectrum that can be used to identify the compound.

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## References

- 1. Triacontane, 11,20-didecyl- | C<sub>50</sub>H<sub>102</sub> | CID 293358 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Triacontane, 11,20-didecyl- [webbook.nist.gov]
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